

In-depth Technical Guide: 5-Phenoxythiophene-2-carboxylic acid

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Compound of Interest

Compound Name: 5-Phenoxythiophene-2-carboxylic acid

Cat. No.: B8582683

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Senior Application Scientist Note: Upon a thorough investigation of the topic "**5-Phenoxythiophene-2-carboxylic acid**," it has been determined that there is a significant lack of available scientific literature, supplier information, and a registered CAS number for this specific chemical entity. The search results consistently point towards two distinct but similarly named compounds: 5-Phenylthiophene-2-carboxylic acid and 5-(Phenoxymethyl)thiophene-2-carboxylic acid.

Given the high degree of similarity in nomenclature, it is plausible that "**5-Phenoxythiophene-2-carboxylic acid**" may be a trivial name, a novel, uncharacterized compound, or a potential misnomer for one of these related structures.

This guide will, therefore, focus on the well-documented and commercially available 5-Phenylthiophene-2-carboxylic acid (CAS: 19163-24-7), as it is the most probable compound of interest for researchers in this field. Should your interest lie specifically with the phenoxy-linked compound, we recommend further investigation into its synthesis and characterization, as it appears to be a novel area of chemical research.

Technical Guide: 5-Phenylthiophene-2-carboxylic acid

Introduction

5-Phenylthiophene-2-carboxylic acid is a bifunctional organic molecule that incorporates both a thiophene and a phenyl ring system.^{[1][2]} This structural motif is of significant interest in medicinal chemistry and materials science. The thiophene ring, a sulfur-containing heterocycle, is a well-known bioisostere for the benzene ring and is a common scaffold in a multitude of pharmaceuticals. The carboxylic acid group provides a handle for further chemical modifications, such as the formation of amides and esters, and can also participate in crucial hydrogen bonding interactions with biological targets. Thiophene derivatives, in general, are widely utilized in the synthesis of pharmaceuticals, pesticides, dyes, and polymers.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of 5-Phenylthiophene-2-carboxylic acid is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source
CAS Number	19163-24-7	^{[1][2][3]}
Molecular Formula	C ₁₁ H ₈ O ₂ S	^{[1][2]}
Molecular Weight	204.24 g/mol	^{[1][2]}
Appearance	Solid, powder, or crystals	^[4]
Melting Point	186-190°C	^[3]
Boiling Point	393.6°C at 760 mmHg	^[3]
Storage Temperature	4°C, protect from light	^[3]
SMILES	<chem>C1=CC=C(C=C1)C2=CC=C(S2)C(=O)O</chem>	^[2]
InChI Key	QGMFBCDNJUQBZ-UHFFFAOYSA-N	^{[2][3]}

Chemical Structure

The chemical structure of 5-Phenylthiophene-2-carboxylic acid is depicted below. The numbering of the thiophene ring begins at the sulfur atom and proceeds towards the carboxylic acid substituent.

Caption: 2D structure of 5-Phenylthiophene-2-carboxylic acid.

Synthesis Protocols

The synthesis of 5-Phenylthiophene-2-carboxylic acid can be achieved through several routes. A common laboratory-scale synthesis involves the hydrolysis of its corresponding methyl ester.

Protocol: Hydrolysis of 2-methoxycarbonyl-5-phenylthiophene[1]

- Materials:
 - 2-methoxycarbonyl-5-phenylthiophene
 - Methanol (MeOH)
 - Tetrahydrofuran (THF)
 - 1 N Sodium Hydroxide (NaOH) aqueous solution
 - 1 N Hydrochloric Acid (HCl)
 - Deionized water
- Procedure:
 - Dissolve 2-methoxycarbonyl-5-phenylthiophene (1 equivalent) in a mixture of methanol and tetrahydrofuran.
 - To the stirred solution, add 1 N aqueous sodium hydroxide.
 - Continue stirring the reaction mixture at room temperature for approximately 2 hours. Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC).

- Upon completion of the reaction, slowly add 1 N hydrochloric acid to the mixture to acidify it.
- A solid precipitate of 5-Phenylthiophene-2-carboxylic acid will form.
- Collect the solid by filtration.
- Wash the collected solid with a small amount of cold water.
- Dry the product under a vacuum to yield the final 5-Phenylthiophene-2-carboxylic acid.
- Self-Validation:
 - The final product can be characterized and its purity confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). For example, the proton NMR spectrum in DMSO-d₆ should show characteristic peaks for the aromatic protons and the carboxylic acid proton.^[1] Electrospray ionization mass spectrometry (ESI-MS) would show a peak corresponding to the deprotonated molecule $[M-H]^-$.^[1]



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Sources

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